

Spectroscopic data of Allyl anthranilate (NMR, IR, MS)

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Compound of Interest

Compound Name: *Allyl anthranilate*

CAS No.: 7493-63-2

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An In-Depth Technical Guide to the Spectroscopic Data of **Allyl Anthranilate**

Introduction

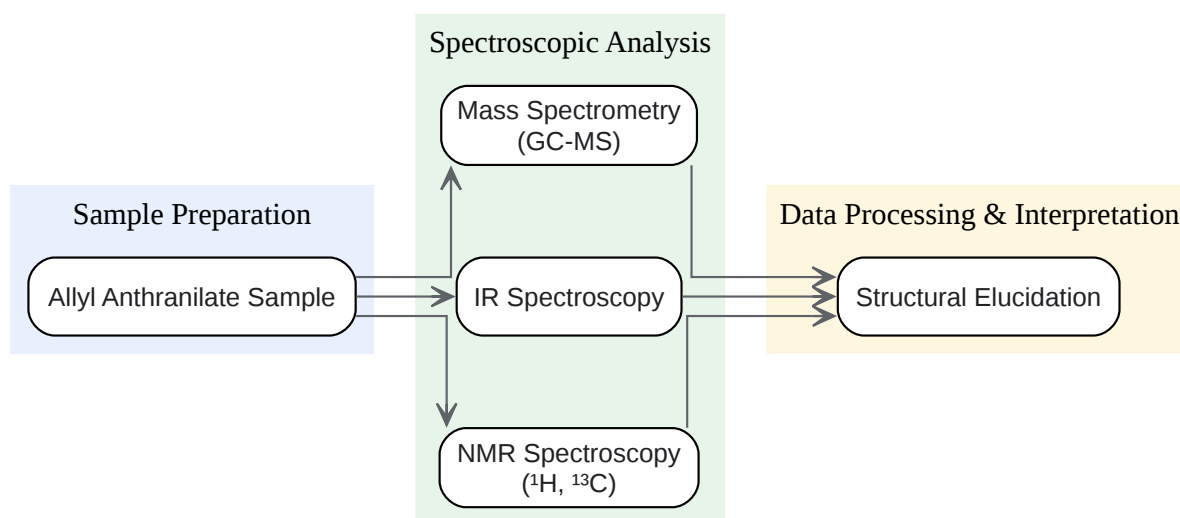
Allyl anthranilate (prop-2-en-1-yl 2-aminobenzoate) is an organic compound classified as a benzoic acid ester.[1] With the chemical formula $C_{10}H_{11}NO_2$, it is recognized for its floral, grape, and green aroma, finding use in the flavor and fragrance industry.[1][2] A thorough understanding of its molecular structure is paramount for quality control, reaction monitoring, and ensuring its purity. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the unambiguous structural elucidation and characterization of this molecule.

This guide provides a detailed analysis of the spectroscopic data of **Allyl anthranilate**, offering insights into the interpretation of its spectra and the experimental protocols for data acquisition. The information presented herein is intended for researchers, scientists, and professionals in drug development and analytical chemistry who require a comprehensive understanding of this compound's spectroscopic profile.

Molecular Structure and Analysis Workflow

A clear visualization of the molecular structure is fundamental to interpreting its spectroscopic data. The workflow for a comprehensive analysis involves a multi-technique approach to elucidate the different aspects of the molecular structure.

Caption: Molecular Structure of **Allyl Anthranilate**.



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Caption: General workflow for spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. For **Allyl anthranilate**, ^1H and ^{13}C NMR provide detailed information about the chemical environment of each proton and carbon atom.

^1H NMR Data (Predicted)

The proton NMR spectrum of **Allyl anthranilate** will exhibit characteristic signals for both the aromatic and allyl moieties. The predicted chemical shifts (δ) in ppm relative to a TMS standard

are presented below. These predictions are based on the analysis of similar structures.[\[3\]](#)[\[4\]](#)[\[5\]](#)
[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protons	Predicted δ (ppm)	Multiplicity	Integration	Assignment
H-a	5.90 - 6.10	ddt	1H	-CH=
H-b, H-c	5.20 - 5.40	m	2H	=CH ₂
H-d	4.60 - 4.70	dt	2H	-O-CH ₂ -
H-e	4.50 - 5.50	br s	2H	-NH ₂
H-f	7.80 - 7.90	dd	1H	Ar-H
H-g	6.60 - 6.70	d	1H	Ar-H
H-h	7.20 - 7.30	t	1H	Ar-H
H-i	6.50 - 6.60	t	1H	Ar-H

¹³C NMR Data (Predicted)

The ¹³C NMR spectrum provides information on the different carbon environments in **Allyl anthranilate**. Predicted chemical shifts are based on data from analogous compounds.[\[10\]](#)[\[11\]](#)
[\[12\]](#)[\[13\]](#)[\[14\]](#)

Carbon	Predicted δ (ppm)	Assignment
C-1	168 - 170	C=O
C-2	150 - 152	Ar-C-NH ₂
C-3	110 - 112	Ar-C
C-4	134 - 136	Ar-CH
C-5	116 - 118	Ar-CH
C-6	131 - 133	Ar-CH
C-7	115 - 117	Ar-CH
C-8	65 - 67	-O-CH ₂ -
C-9	132 - 134	-CH=
C-10	118 - 120	=CH ₂

Interpretation of NMR Spectra

The ¹H NMR spectrum is characterized by distinct regions. The downfield region (6.5-8.0 ppm) corresponds to the aromatic protons. The ortho-disubstituted pattern of the benzene ring leads to complex splitting. The proton ortho to the ester group (H-f) is expected to be the most deshielded. The allyl group protons appear in the region of 4.6-6.1 ppm. The methine proton (-CH=) will appear as a multiplet due to coupling with the terminal vinyl protons and the methylene protons. The terminal vinyl protons (=CH₂) will also show complex splitting due to geminal and vicinal coupling.[4] The methylene protons adjacent to the ester oxygen (-O-CH₂-) are deshielded and appear around 4.6-4.7 ppm. The broad singlet for the amine protons (-NH₂) can vary in chemical shift and may exchange with D₂O.

In the ¹³C NMR spectrum, the carbonyl carbon of the ester is the most downfield signal (168-170 ppm). The aromatic carbons appear between 110 and 152 ppm, with the carbon attached to the amino group being the most shielded among the substituted carbons. The allyl group carbons are observed with the -O-CH₂- carbon around 65-67 ppm, the -CH= carbon at 132-134 ppm, and the =CH₂ carbon at 118-120 ppm.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **Allyl anthranilate** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer. Tune and shim the instrument to ensure homogeneity of the magnetic field.
- ^1H NMR Acquisition:
 - Acquire a standard one-pulse ^1H NMR spectrum.
 - Typical parameters: spectral width of 12-16 ppm, 32-64 scans, relaxation delay of 1-2 seconds, and a 30-45 degree pulse angle.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters: spectral width of 200-220 ppm, 1024 or more scans (due to the low natural abundance of ^{13}C), and a relaxation delay of 2-5 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the chemical shifts using the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation at specific wavenumbers.

IR Data

The IR spectrum of **Allyl anthranilate** will show characteristic absorption bands for the ester, amine, aromatic, and alkene functional groups.[\[15\]](#)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400 - 3500	Medium	N-H stretch (asymmetric and symmetric)
3000 - 3100	Medium	=C-H stretch (aromatic and alkene)
2850 - 3000	Medium	-C-H stretch (aliphatic)
1710 - 1730	Strong	C=O stretch (ester)
1600 - 1620	Medium	C=C stretch (aromatic)
1640 - 1650	Medium-Weak	C=C stretch (alkene)
1200 - 1300	Strong	C-O stretch (ester)
1000 - 1100	Strong	C-O stretch (ester)
750 - 800	Strong	C-H bend (ortho-disubstituted aromatic)

Interpretation of IR Spectrum

The most prominent peak in the IR spectrum will be the strong absorption from the ester carbonyl (C=O) stretch around 1710-1730 cm⁻¹. The presence of the primary amine is confirmed by two medium intensity peaks in the 3400-3500 cm⁻¹ region corresponding to the asymmetric and symmetric N-H stretching vibrations. The aromatic and alkene =C-H stretches are observed just above 3000 cm⁻¹. The two strong C-O stretching bands of the ester group are expected in the 1000-1300 cm⁻¹ region. The out-of-plane C-H bending vibration for the ortho-disubstituted aromatic ring will give a strong band in the 750-800 cm⁻¹ range.

Experimental Protocol for IR Spectroscopy

- **Sample Preparation:** For a liquid sample like **Allyl anthranilate**, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- **Instrument Setup:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**

- Record a background spectrum of the clean salt plates.
- Place the sample in the spectrometer and record the sample spectrum.
- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-400 cm^{-1} .
- Data Processing: The instrument software automatically subtracts the background spectrum from the sample spectrum to generate the final IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

MS Data

The mass spectrum of **Allyl anthranilate** can be obtained using Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI).[\[1\]](#)[\[16\]](#)

m/z	Relative Intensity	Possible Fragment
177	High	$[\text{M}]^+$ (Molecular Ion)
120	High	$[\text{M} - \text{C}_3\text{H}_5\text{O}]^+$ or $[\text{C}_7\text{H}_6\text{NO}]^+$
92	Medium	$[\text{C}_6\text{H}_6\text{N}]^+$
41	High	$[\text{C}_3\text{H}_5]^+$ (Allyl cation)

Interpretation of MS Spectrum

The molecular ion peak ($[\text{M}]^+$) is expected at an m/z of 177, corresponding to the molecular weight of **Allyl anthranilate** ($\text{C}_{10}\text{H}_{11}\text{NO}_2$).[\[16\]](#) A common fragmentation pathway for esters is the cleavage of the C-O bond, leading to the formation of an acylium ion. In this case, the loss of the allyloxy radical would result in a fragment with m/z 120. Another significant fragmentation is the loss of the allyl group, which can lead to various rearrangements. The allyl cation itself is a stable carbocation and is expected to be observed at m/z 41.[\[17\]](#)

Experimental Protocol for Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of **Allyl anthranilate** (e.g., 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrument Setup: Use a GC-MS system equipped with a suitable capillary column (e.g., a non-polar column like DB-5).
- GC Method:
 - Set the injector temperature to 250 °C.
 - Use a temperature program for the oven, for example, starting at 50 °C, holding for 2 minutes, then ramping up to 280 °C at a rate of 10 °C/min.
 - Use helium as the carrier gas.
- MS Method:
 - Use Electron Ionization (EI) at 70 eV.
 - Set the ion source temperature to 230 °C and the quadrupole temperature to 150 °C.
 - Scan a mass range of m/z 40-400.
- Data Analysis: Identify the peak corresponding to **Allyl anthranilate** in the total ion chromatogram and analyze its mass spectrum.

Conclusion

The spectroscopic characterization of **Allyl anthranilate** through NMR, IR, and MS provides a comprehensive understanding of its molecular structure. The combination of these techniques allows for the unambiguous identification of its functional groups, the mapping of its carbon-hydrogen framework, and the confirmation of its molecular weight and fragmentation patterns. The data and protocols presented in this guide serve as a valuable resource for researchers and scientists working with this compound, ensuring its accurate identification and quality assessment.

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